

health and safety handling precautions for isobutyl vinyl ether

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Compound of Interest

Compound Name: *Isobutyl vinyl ether*

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An In-depth Technical Guide to the Health and Safety Handling of **Isobutyl Vinyl Ether**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **isobutyl vinyl ether** (IVE). It is intended for professionals in research, scientific, and drug development fields who may work with this chemical. The following sections detail the physical and chemical properties, potential hazards, handling precautions, emergency procedures, and experimental workflows associated with **isobutyl vinyl ether**.

Chemical and Physical Properties

Isobutyl vinyl ether is a colorless liquid with a characteristic ether-like odor.^[1] It is highly flammable and can form explosive peroxides upon exposure to air.^{[2][3]} Understanding its physical and chemical properties is crucial for safe handling.

Table 1: Physical and Chemical Properties of **Isobutyl Vinyl Ether**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[4]
Molar Mass	100.16 g/mol	[4][5]
Appearance	Clear, colorless liquid	[3][4]
Boiling Point	83 °C	[3][4]
Melting Point	-112 °C	[3][4]
Flash Point	-9.4 °C (8°F)	[4]
Density	0.769 g/cm ³	[4]
Vapor Density	3.45 (vs air)	[3][4]
Vapor Pressure	68 mm Hg (at 20 °C)	[3][4]
Water Solubility	0.7 g/L (at 25 °C)	[4]
Refractive Index	n _{20/D} 1.395	[3]

Hazard Identification and Toxicity

Isobutyl vinyl ether presents several health and safety hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).

2.1. Health Hazards

Exposure to **isobutyl vinyl ether** can cause irritation to the skin, eyes, and respiratory tract.[1][6][7] Vapors may cause dizziness or suffocation.[3][7] While comprehensive toxicological data is not fully available, the known acute toxicity values are summarized below.[8]

Table 2: Acute Toxicity of **Isobutyl Vinyl Ether**

Route	Species	Value	Reference
Oral (LD50)	Rat	> 7,700 mg/kg	[9]
Inhalation (LC50)	Rat	> 21 mg/l (4 h)	[9]
Dermal (LD50)	Rabbit	15,400 mg/kg	[9]
Aquatic Toxicity (EC50)	Daphnia magna	52 mg/l (48 h)	[10]

2.2. Fire and Explosion Hazards

Isobutyl vinyl ether is a highly flammable liquid and vapor.[2][6][9] Its vapors are heavier than air and can travel to an ignition source, causing a flashback.[6][7] It can also form explosive peroxides, especially when exposed to air, which can detonate upon heating or distillation.[2][3] The substance may polymerize explosively when heated or involved in a fire.[2][11]

Table 3: Flammability Data for **Isobutyl Vinyl Ether**

Property	Value	Reference
Flash Point	-9.4 °C (8°F)	[4]
Hazard Class	3 (Flammable Liquid)	[3]
Packing Group	II	[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **isobutyl vinyl ether**.

3.1. Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[10][12]
- Keep away from heat, sparks, open flames, and other ignition sources.[8][10]

- Use only non-sparking tools and explosion-proof equipment.[6][10]
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[6][7][10]
- Avoid contact with skin and eyes.[8]
- Avoid inhalation of vapor or mist.[8]
- Wear appropriate personal protective equipment (PPE), including safety glasses or face shield, gloves, and a lab coat.[10][13] For respiratory protection, use a respirator with a suitable filter (e.g., type ABEK) if ventilation is inadequate.

3.2. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][8][10]
- Keep away from incompatible materials such as oxidizing agents and strong acids.[6][7]
- Store in a designated flammables area.[3]
- It is often stabilized with a small amount of a base like triethanolamine or potassium hydroxide (KOH) to inhibit polymerization.[3][14]
- Periodically test for the presence of peroxides.[9]

Emergency Procedures

In the event of an emergency, follow these procedures.

4.1. First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap. Consult a physician if irritation persists.[8][10]

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do.[7][10]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8]

4.2. Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[2][6]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[7]
- Specific Hazards: Vapors may form explosive mixtures with air.[9] Containers may explode when heated.[6] Fire may produce irritating and toxic gases.[2]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

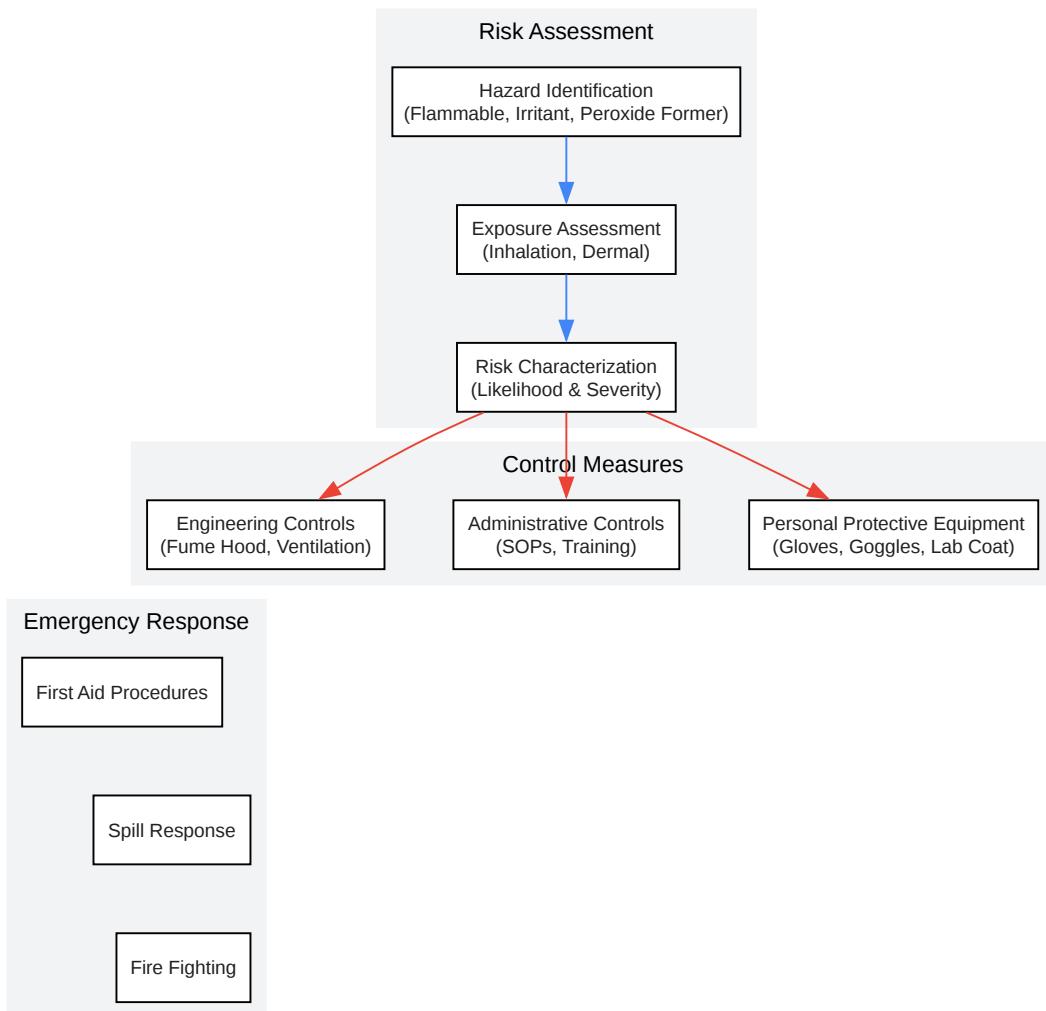
4.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[8] Remove all sources of ignition. [8] Ensure adequate ventilation.[8] Avoid breathing vapors.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Containment and Cleaning: Absorb the spill with a non-combustible absorbent material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.[2][8]

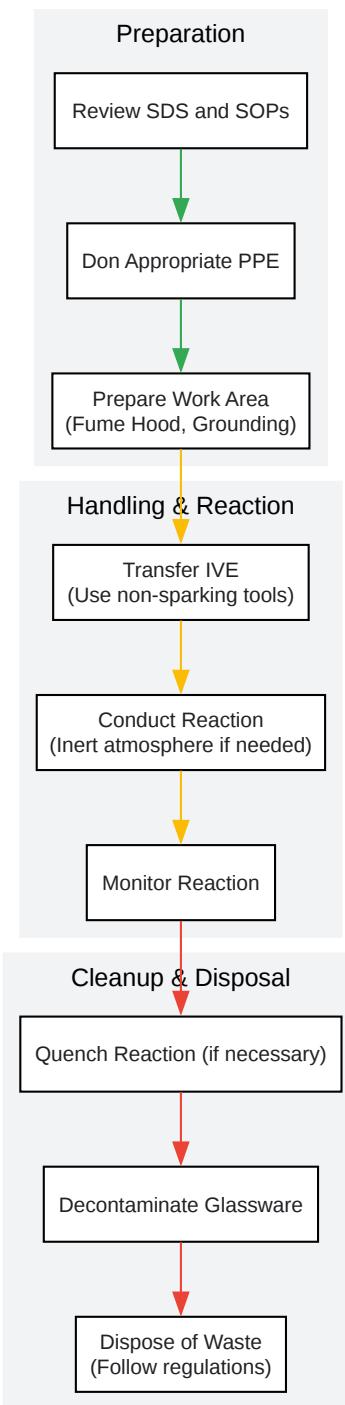
Experimental Protocols and Workflows

The following diagrams illustrate key logical and experimental workflows for handling **isobutyl vinyl ether** safely.

Hazard Management Workflow for Isobutyl Vinyl Ether



Typical Laboratory Workflow with Isobutyl Vinyl Ether

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